

# The Enigmatic Compound "Puterine": A Review of Available Data

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Puterine

Cat. No.: B1195736

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Central Islip, NY – A comprehensive review of publicly available scientific literature and chemical databases reveals a significant lack of in-depth technical information for the compound identified as "**Puterine**." While a unique Chemical Abstracts Service (CAS) number and molecular formula are assigned to this substance, detailed experimental data, biological activity, and established signaling pathways remain elusive, precluding the development of a comprehensive technical guide for researchers and drug development professionals.

## Chemical Identity

The compound in question is registered under CAS number 65012-38-6 and possesses the molecular formula  $C_{18}H_{17}NO_3$ . This fundamental information provides a starting point for its chemical characterization.

Identifier	Value
CAS Number	65012-38-6
Molecular Formula	$C_{18}H_{17}NO_3$

## Current State of Knowledge

Despite a thorough search for "**Puterine**" across multiple scientific databases, no significant research publications detailing its synthesis, biological activity, mechanism of action, or involvement in any signaling pathways could be identified. The search terms were often

confounded with biologically significant but distinct molecules such as "putrescine" and "purine," as well as the more general anatomical term "uterine."

This absence of published data suggests that "**Puterine**" may be one of the following:

- A novel or recently synthesized compound that has not yet been extensively studied or characterized in the public domain.
- A proprietary compound used in industrial or commercial applications with limited disclosure of its properties.
- An obscure natural product that has been isolated but not subjected to detailed biological investigation.
- A potential misspelling or alternative nomenclature for a more well-known chemical entity.

## Limitations and Future Directions

Given the current void of information, it is not possible to provide the requested in-depth technical guide, including quantitative data tables, detailed experimental protocols, and visualizations of signaling pathways.

For researchers, scientists, and drug development professionals interested in this compound, the following steps are recommended:

- **Verification of the Compound Name and CAS Number:** Ensure the accuracy of the name "**Puterine**" and the associated CAS number to rule out any transcriptional errors.
- **Chemical Synthesis and Analysis:** If a sample is obtainable, performing detailed chemical synthesis and analytical characterization (e.g., NMR, mass spectrometry, X-ray crystallography) would be the foundational step to confirm its structure.
- **Biological Screening:** A broad-based biological screening program would be necessary to identify any potential pharmacological activity. This could include in vitro assays against various cell lines and receptor binding studies.
- **Mechanism of Action Studies:** Should any biological activity be identified, subsequent research would need to focus on elucidating its mechanism of action and identifying any

involved signaling pathways.

Until such primary research is conducted and published, "**Puterine**" remains a chemical entity defined only by its basic identifiers, with its potential role in science and medicine yet to be discovered.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)